

Technical Guide: Safety & Handling of 5-Chloro-2-Thienylacetonitrile

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Compound of Interest

Compound Name: 2-(5-Chlorothiophen-2-yl)acetonitrile

CAS No.: 42520-90-1

Cat. No.: B3052581

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Substance Identity & Physicochemical Profile

Before implementing safety protocols, one must understand the physical behavior of the target analyte. 5-chloro-2-thienylacetonitrile is a functionalized thiophene derivative often used as a scaffold in the synthesis of antithrombotic agents (e.g., Factor Xa inhibitors) and agrochemicals.^[1]

Parameter	Technical Specification	Relevance to Safety
CAS Number	42520-90-1	Unique identifier for inventory/regulatory tracking.
IUPAC Name	2-(5-chlorothiophen-2-yl)acetonitrile	Defines structural reactivity (thiophene ring + nitrile group). [1]
Formula	C ₆ H ₄ ClNS	MW: 157.62 g/mol .[1][2][3][4]
Physical State	Liquid (at room temp)	High mobility; requires containment.[1]
Boiling Point	117–119 °C (at 7 Torr)	Volatile under vacuum. Risk of vapor generation during distillation.[1]
Density	~1.314 g/cm ³	Denser than water; sinks in aqueous spills, complicating cleanup.[1]
Solubility	Organic solvents (DCM, EtOAc)	Lipophilic; readily absorbed through skin.[1]

Hazard Architecture (The "Why" Behind the Rules)

Standard GHS classifications list hazards; this section explains the causality to enable better risk assessment.

2.1 The Nitrile Mechanism (Metabolic Toxicity)

Unlike ionic cyanides (e.g., NaCN), 5-chloro-2-thienylacetonitrile does not release cyanide immediately upon contact.[1]

- Mechanism: The nitrile moiety (-CN) is stable until metabolized by hepatic Cytochrome P450 enzymes (specifically CYP2E1).[1] This oxidative metabolism cleaves the alpha-carbon bond, slowly releasing the cyanide ion ().[1]

- Clinical Implication: Symptoms of toxicity (hypoxia, dizziness, confusion) may be delayed by 1–4 hours after exposure.[\[1\]](#)
- Actionable Protocol: Observation periods after accidental exposure must extend beyond immediate first aid.[\[1\]](#)

2.2 Thiophene Reactivity (Dermal/Respiratory)

The chlorinated thiophene ring is highly lipophilic.[\[1\]](#)

- Skin Absorption: The chlorine substituent increases lipophilicity compared to non-halogenated thiophenes, enhancing dermal penetration rates.[\[1\]](#)
- Sensitization: Chlorinated heterocycles are potential sensitizers.[\[1\]](#) Repeated low-level exposure can lead to allergic contact dermatitis.[\[1\]](#)

GHS Classification Summary (Inferred from Analogues):

- Acute Tox. 4 (Oral/Dermal/Inhalation): H302+H312+H332[\[1\]](#)
- Skin Irrit. 2: H315
- Eye Irrit. 2A: H319
- STOT SE 3: H335 (Respiratory Irritation)[\[1\]](#)

Engineering Controls & Personal Protective Equipment (PPE)

3.1 Primary Containment (Engineering)

- Fume Hood: Mandatory.[\[1\]](#) Air velocity must be maintained at >0.5 m/s.[\[1\]](#)
- Vacuum Lines: If distilling (BP 119°C @ 7 Torr), exhaust must be trapped (cold trap -78°C) to prevent nitrile vapors from entering the pump oil or laboratory atmosphere.[\[1\]](#)

3.2 Barrier Protection (PPE)

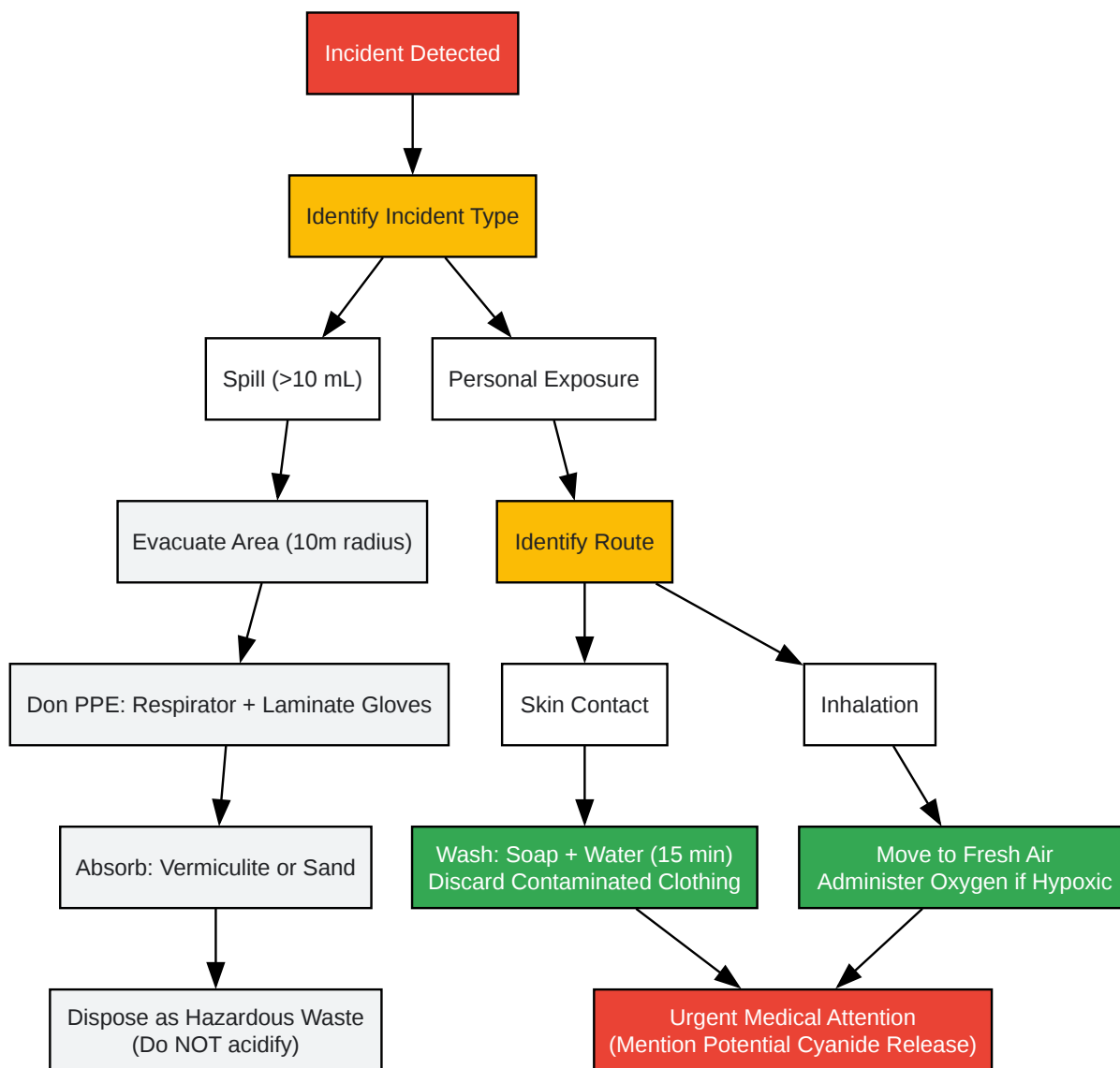
- Gloves: Standard latex is insufficient due to the compound's organic solubility.[\[1\]](#)

- Recommendation: Nitrile (Minimum 0.11 mm thickness) for splash protection.[\[1\]](#)
- Critical Operation: For immersion or prolonged handling, use Silver Shield/4H laminate gloves.[\[1\]](#)
- Respiratory: If working outside a hood (e.g., spill cleanup), a full-face respirator with Type ABEK (Organic Vapor/Acid Gas/Cyanide) cartridges is required.[\[1\]](#)

Emergency Response Protocols

4.1 Logic-Driven Response Workflow

The following diagram outlines the decision logic for a spill or exposure event.



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Figure 1: Decision logic for emergency response involving 5-chloro-2-thienylacetonitrile.[1]

4.2 First Aid Specifics

- Cyanide Antidote Availability: While this is a nitrile, standard cyanide antidotes (Hydroxocobalamin or Sodium Thiosulfate) should be available in the facility medical center. [1] Do not administer amyl nitrite unless instructed by a physician, as the cyanide release is metabolic and delayed.[1]

- Eye Contact: Irrigate immediately.^[1] The lipophilic nature means water alone may not displace the chemical efficiently; use copious amounts of water or saline for at least 15 minutes.^[1]

Storage & Chemical Compatibility

5.1 Incompatibilities

- Strong Acids: Contact with strong acids (HCl, H₂SO₄) can hydrolyze the nitrile to the amide/acid, but under extreme conditions or heat, could theoretically release HCN gas.^[1] Store away from acid cabinets.
- Strong Oxidizers: The sulfur in the thiophene ring is susceptible to oxidation (to sulfoxides/sulfones), which is exothermic.^[1] Avoid contact with peroxides or permanganates.^[1]
- Bases: Strong bases can cause hydrolysis of the nitrile.^[1]

5.2 Storage Conditions

- Temperature: 2–8°C (Refrigerated).
- Atmosphere: Inert gas (Argon or Nitrogen) recommended to prevent oxidative degradation of the thiophene ring over time.^[1]
- Container: Amber glass to protect from light-induced degradation.^[1]

Waste Management

- Classification: Hazardous Organic Waste (Halogenated).^[1]
- Protocol:
 - Collect in a dedicated container for "Halogenated Solvents & Organics".^[1]
 - Label clearly: "Contains Organic Nitriles - DO NOT ACIDIFY".
 - Destruction: Commercial incineration equipped with scrubbers for NO_x, SO_x, and HCl gases.^[1]

References

- American Elements. (n.d.).^[1] **2-(5-chlorothiophen-2-yl)acetonitrile** Safety Data Sheet. Retrieved from [\[Link\]](#)
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